

# Identifying and resolving artifacts in Sanger sequencing chromatograms.

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## *Compound of Interest*

Compound Name: *Fluoronitrofen*

Cat. No.: *B1672915*

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## Technical Support Center: Sanger Sequencing Analysis

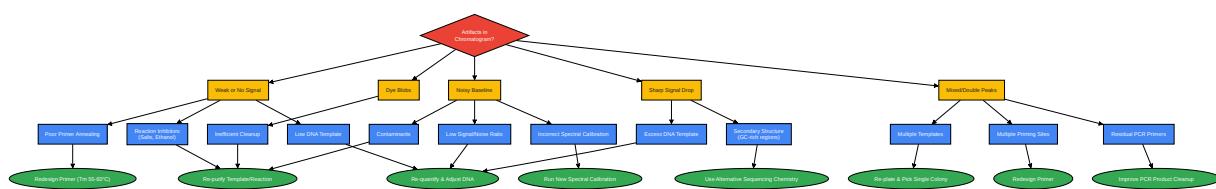
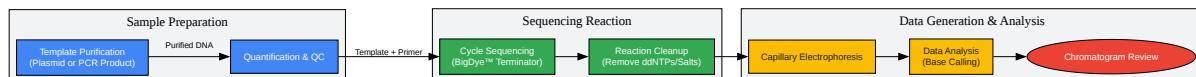
Welcome to the technical support center for Sanger sequencing. This resource provides troubleshooting guides and frequently asked questions (FAQs) to help researchers, scientists, and drug development professionals identify and resolve common artifacts in Sanger sequencing chromatograms.

## Experimental Workflow & Troubleshooting Logic

To effectively troubleshoot, it's crucial to understand the entire Sanger sequencing process, from sample preparation to data analysis. Problems at any stage can manifest as artifacts in the final chromatogram.

## Sanger Sequencing Workflow

The diagram below outlines the key stages of a typical Sanger sequencing experiment.



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